

# Comparative Analysis of 4-Ethyl-2,4-dimethylheptane and Structural Isomers

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## Compound of Interest

Compound Name: 4-Ethyl-2,4-dimethylheptane

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An Objective Evaluation of Physicochemical Properties for Industrial and Research Applications

This guide presents a statistical and comparative analysis of **4-Ethyl-2,4-dimethylheptane**, a branched alkane of the undecane (C<sub>11</sub>H<sub>24</sub>) family. Given that alkanes like **4-Ethyl-2,4-dimethylheptane** are generally of interest for their physical properties rather than biological activity, this document focuses on comparing its key physicochemical characteristics against its structural isomers.<sup>[1]</sup> Such properties are critical for applications in areas like fuel additives, industrial solvents, and as reference materials in analytical chemistry.<sup>[2][3]</sup>

The structural variations among isomers, specifically the degree of branching, significantly influence intermolecular van der Waals forces.<sup>[1][2]</sup> Increased branching typically leads to lower boiling points compared to straight-chain alkanes.<sup>[1]</sup> This guide provides quantitative data, detailed experimental protocols for property measurement, and a logical workflow for comparative analysis to aid researchers and professionals in selecting appropriate compounds for their specific needs.

## Data Presentation: Physicochemical Properties of Undecane Isomers

The following table summarizes key experimental data for **4-Ethyl-2,4-dimethylheptane** and a selection of its alternative isomers. All compounds share the molecular formula C<sub>11</sub>H<sub>24</sub>.<sup>[1][4]</sup>

Isomer Name	CAS Number	Molecular Weight ( g/mol )	Boiling Point (°C)	Density (g/mL)
n-Undecane (Linear Chain)	1120-21-4	156.31	196.0	0.740[5]
4-Ethyl-2,4-dimethylheptane	61868-25-5	156.31	178.9	0.755[6][7]
2-Methyldecane	6975-98-0	156.31	189.3	0.737[1]
3-Methyldecane	13151-34-3	156.31	188.1 - 189.1	0.742[1]

## Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable experimental results. Below are standard protocols for determining the key physical properties listed in the table.

### 1. Boiling Point Determination (Distillation Method)

- Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.
- Apparatus: Distillation flask, condenser, thermometer, heating mantle, and receiving flask.
- Procedure:
  - The alkane sample (approx. 25 mL) is placed in the distillation flask with a few boiling chips.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the flask leading to the condenser.
  - The sample is heated gently.
  - The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.

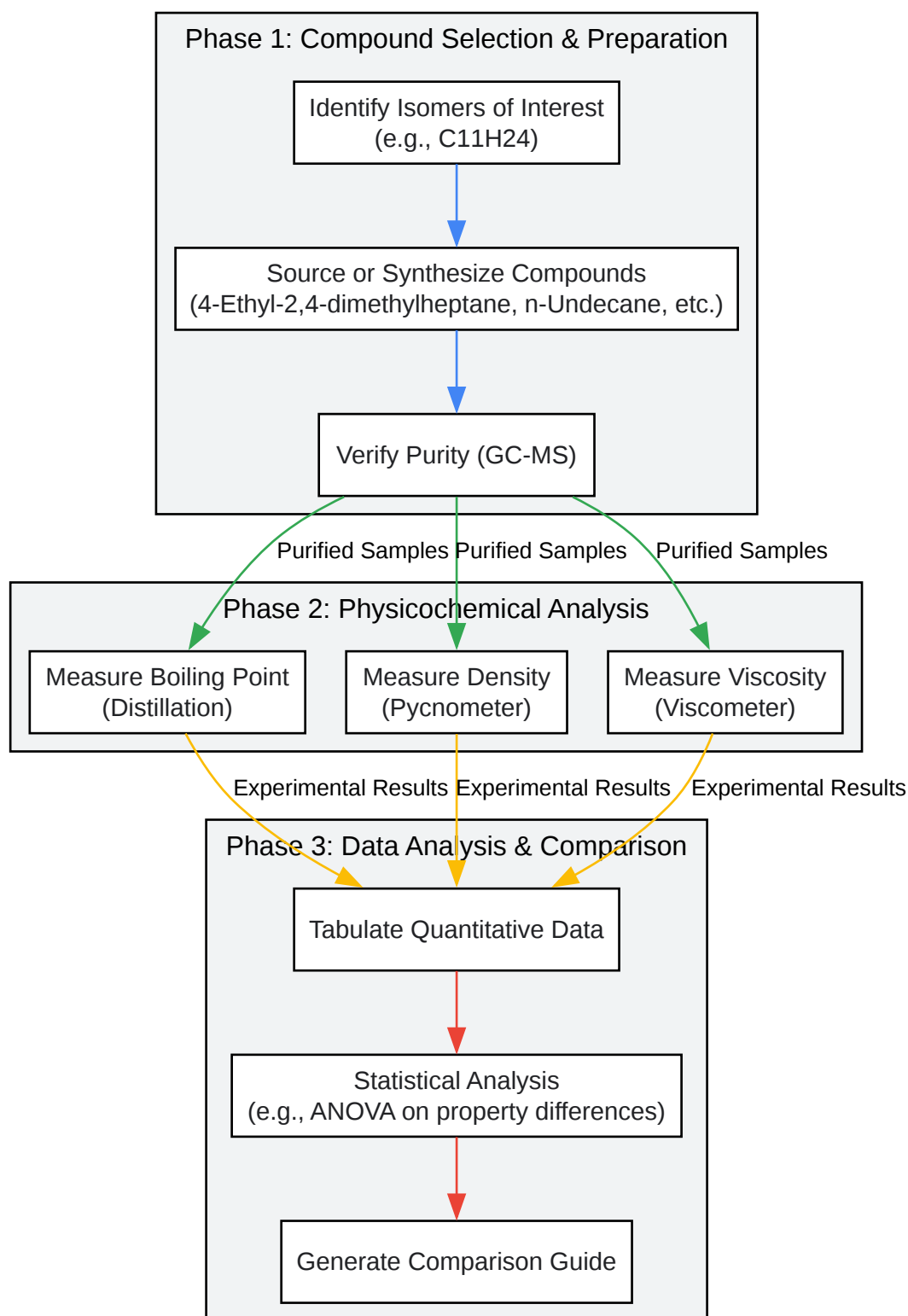
- Atmospheric pressure is recorded, and the boiling point is corrected to standard pressure if necessary.

## 2. Density Measurement (Pycnometer Method)

- Objective: To accurately determine the mass per unit volume of the liquid alkane.<sup>[1]</sup>
- Apparatus: A pycnometer (a glass flask with a precise, known volume), analytical balance, and a constant-temperature water bath.
- Procedure:
  - The empty pycnometer is cleaned, dried, and weighed accurately.
  - The pycnometer is filled with the alkane sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped off.
  - The filled pycnometer is placed in a constant-temperature water bath (e.g., 20°C) until it reaches thermal equilibrium.
  - The pycnometer is removed, dried, and weighed again.<sup>[1]</sup>
  - The mass of the alkane is found by subtracting the mass of the empty pycnometer.
  - The density is calculated by dividing the mass of the alkane by the known volume of the pycnometer.<sup>[1]</sup>

## Visualization of Experimental Workflow

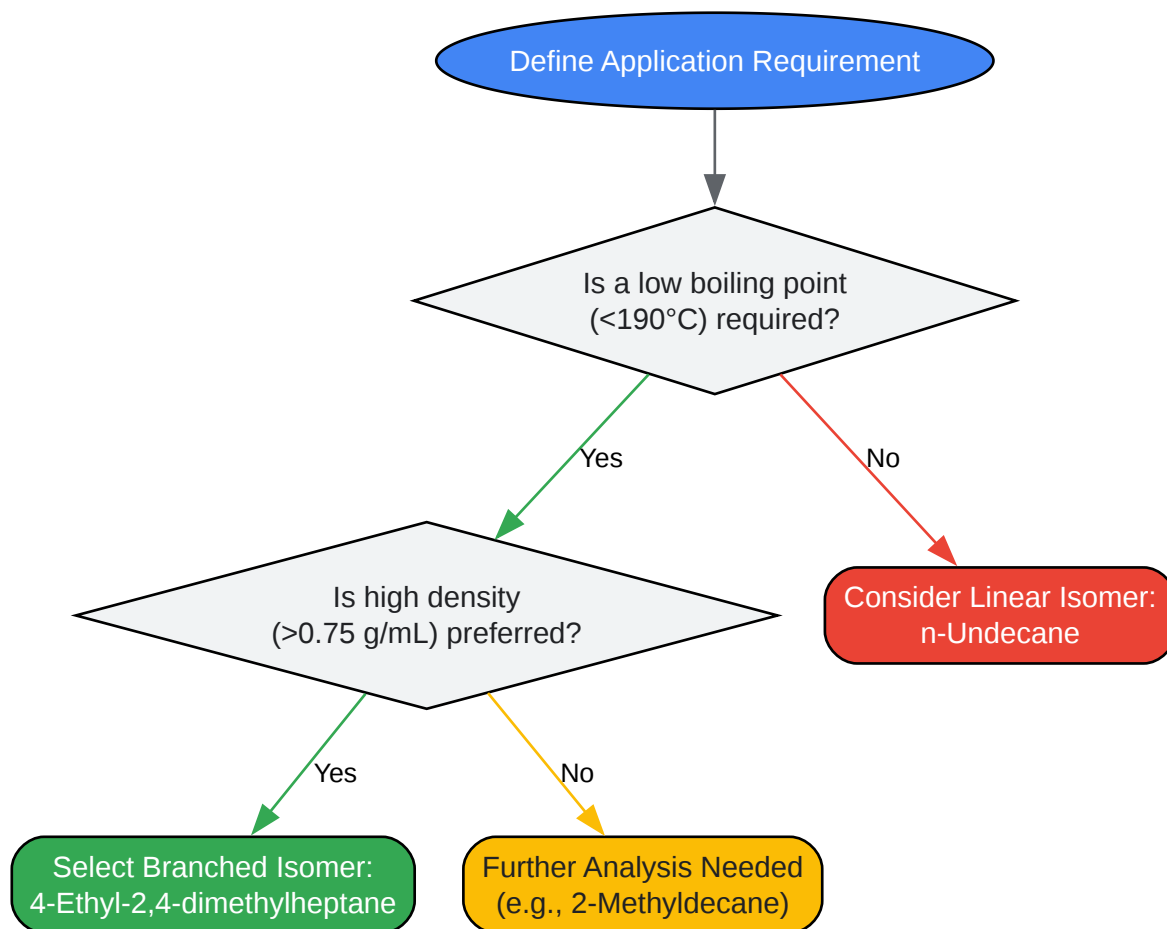
The following diagrams illustrate the logical flow of processes in a comparative study of alkane isomers.



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Caption: Workflow for Comparative Analysis of Alkane Isomers.

The following diagram illustrates a decision-making process based on the analyzed properties.



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Caption: Decision Tree for Isomer Selection Based on Physical Properties.

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